

# An In-depth Technical Guide to Butylzinc Bromide: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *Bromozinc(1+);butane*

Cat. No.: *B061457*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of butylzinc bromide, a versatile organozinc reagent. It details experimental protocols for its synthesis and application in organic chemistry, with a focus on its role in the formation of carbon-carbon bonds, a fundamental process in drug development and materials science.

## Core Physical and Chemical Properties

Butylzinc bromide is an organozinc compound that is widely utilized in organic synthesis. It is typically handled as a solution in tetrahydrofuran (THF) due to its sensitivity to air and moisture. While specific data for the pure compound are scarce due to its reactivity, the properties of its commonly used 0.5 M THF solution are well-documented.

## Physical Properties

The physical characteristics of butylzinc bromide, particularly as a 0.5 M solution in THF, are crucial for its handling and application in experimental settings.

| Property               | Value                              |
|------------------------|------------------------------------|
| Molecular Formula      | C <sub>4</sub> H <sub>9</sub> BrZn |
| Molecular Weight       | 202.41 g/mol                       |
| Appearance             | Typically a solution               |
| Density (0.5 M in THF) | ~0.958 g/mL at 25 °C               |
| Solubility             | Reacts with water[1][2]            |
| Storage Temperature    | 2-8°C                              |

Note: Melting and boiling points for the pure, isolated compound are not readily available in the literature, likely due to its instability.

## Chemical Properties

The chemical behavior of butylzinc bromide is dominated by the polarized carbon-zinc bond, which imparts nucleophilic character to the butyl group.

| Property      | Description  |
|---------------|--|
| Reactivity    | Highly reactive organometallic reagent. The butyl group acts as a nucleophile.   |
| Stability     | Sensitive to air and moisture.[1] It is typically handled under an inert atmosphere (e.g., argon).                             |
| Key Reactions | Primarily used in palladium-catalyzed Negishi cross-coupling reactions to form C-C bonds with organic halides or triflates.[3] |

## Experimental Protocols

Detailed methodologies are essential for the safe and effective use of butylzinc bromide. The following protocols outline its in-situ preparation and a typical application in a Negishi cross-coupling reaction.

## Synthesis of Butylzinc Bromide (In-situ)

This protocol describes the preparation of butylzinc bromide from 1-bromobutane and activated zinc.

Materials:

- Zinc dust
- Iodine (catalytic amount)
- 1-Bromobutane
- Anhydrous tetrahydrofuran (THF)

Procedure:

- Under an inert atmosphere (argon or nitrogen), a flask is charged with zinc dust.
- A catalytic amount of iodine is added to activate the zinc surface.
- Anhydrous THF is added to the flask.
- 1-Bromobutane is added dropwise to the stirred suspension.
- The reaction mixture is stirred at room temperature until the zinc is consumed and the formation of the organozinc reagent is complete. The resulting solution of butylzinc bromide in THF is then used directly in subsequent reactions.

## Application in Negishi Cross-Coupling

This protocol details a general procedure for the palladium-catalyzed cross-coupling of butylzinc bromide with an aryl bromide.

Materials:

- Butylzinc bromide solution (0.5 M in THF)
- Aryl bromide

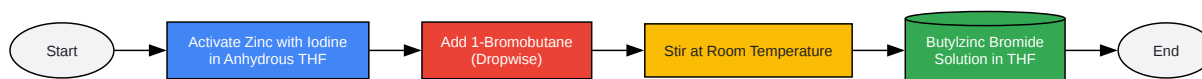
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>)
- Anhydrous THF

Procedure:

- In a flask under an inert atmosphere, the aryl bromide and the palladium catalyst are dissolved in anhydrous THF.
- The butylzinc bromide solution is added dropwise to the reaction mixture at room temperature.
- The reaction is stirred at room temperature or gently heated until the starting materials are consumed (monitored by TLC or GC).
- Upon completion, the reaction is quenched with a saturated aqueous solution of ammonium chloride.
- The product is extracted with an organic solvent (e.g., ethyl acetate), and the combined organic layers are washed, dried, and concentrated under reduced pressure.
- The crude product is purified by column chromatography.

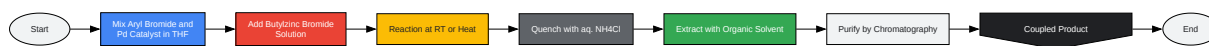
## Mandatory Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key workflows related to butylzinc bromide.



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Caption: Synthesis workflow for butylzinc bromide.



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Caption: Experimental workflow for a Negishi cross-coupling reaction.

## Conclusion

Butylzinc bromide is a valuable reagent in organic synthesis, particularly for the construction of carbon-carbon bonds via the Negishi cross-coupling reaction. Its utility in the synthesis of complex molecules makes it an important tool for researchers in drug development and materials science. Proper handling and adherence to detailed experimental protocols are essential for its safe and effective use.

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## References

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